

Application Notes and Protocols for IL-1 β Release Assay Using A-839977

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Compound of Interest

Compound Name: A 839977

Cat. No.: B605059

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Introduction

Interleukin-1 β (IL-1 β) is a potent pro-inflammatory cytokine that plays a critical role in the innate immune response. Its release is a tightly regulated process, often involving the activation of the NLRP3 inflammasome and the purinergic P2X7 receptor. Dysregulation of IL-1 β secretion is implicated in a host of inflammatory diseases, making it a key target for therapeutic intervention. A-839977 is a selective and potent antagonist of the P2X7 receptor, which has been shown to effectively block IL-1 β release. These application notes provide a detailed protocol for an in vitro IL-1 β release assay using A-839977 as a tool to study P2X7-mediated inflammation.

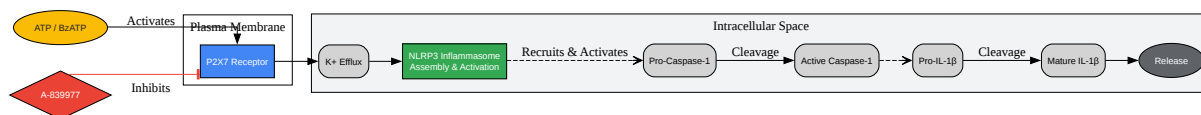
Principle of the Assay

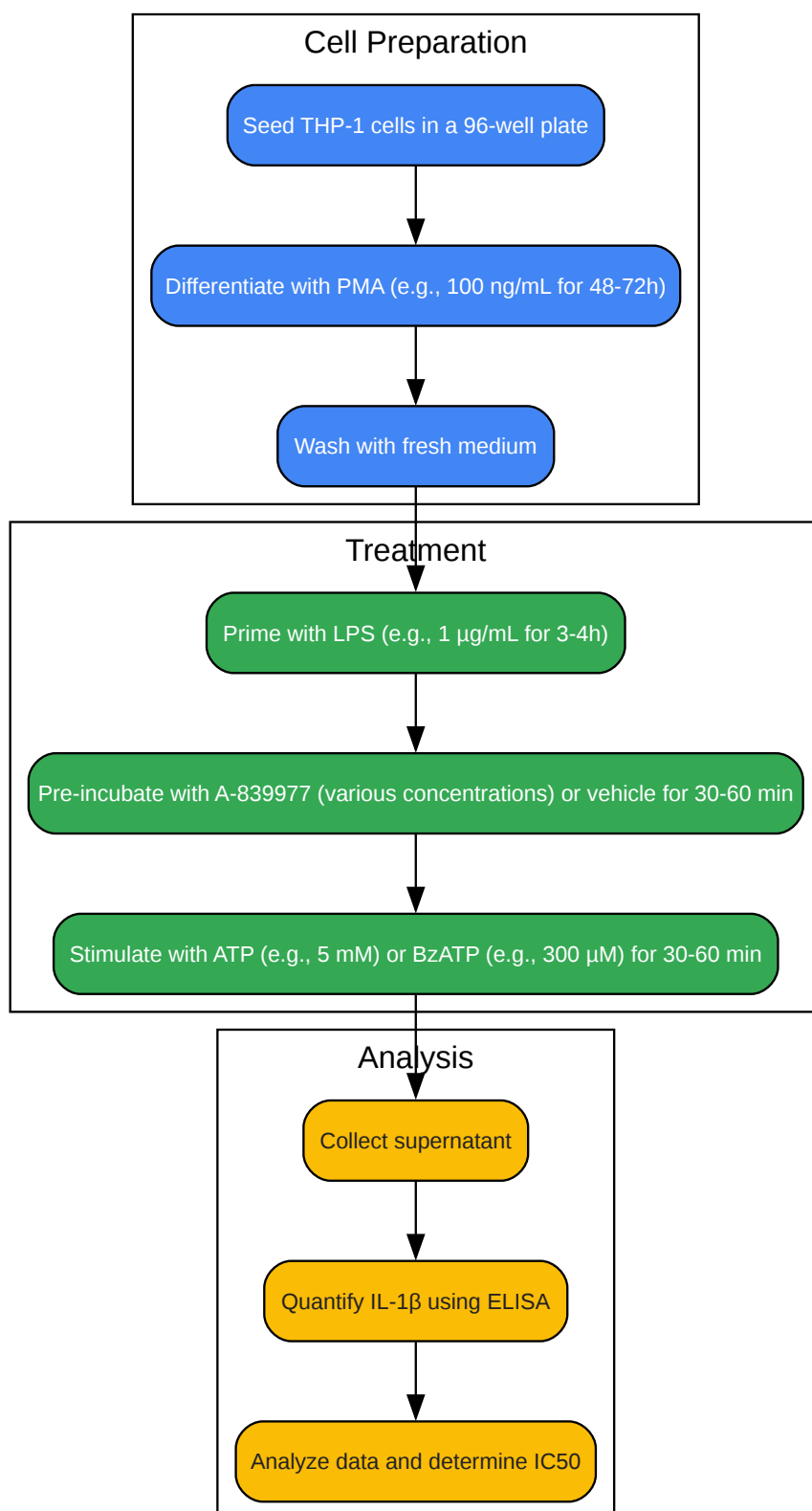
This assay measures the release of mature IL-1 β from immune cells, such as human THP-1 monocytes or primary macrophages, following a two-step activation process. The first step, "priming," typically involves stimulating the cells with lipopolysaccharide (LPS) to upregulate the expression of pro-IL-1 β and components of the NLRP3 inflammasome. The second step, "activation," involves stimulating the P2X7 receptor with an agonist like adenosine triphosphate (ATP) or benzoyl-ATP (BzATP). P2X7 activation triggers the assembly of the NLRP3 inflammasome, leading to the activation of caspase-1, which in turn cleaves pro-IL-1 β into its mature, secretable form. A-839977 is used to demonstrate the P2X7-dependence of this

process by inhibiting the ATP/BzATP-induced IL-1 β release. The amount of secreted IL-1 β is quantified using an enzyme-linked immunosorbent assay (ELISA).

Signaling Pathway

The activation of the P2X7 receptor by extracellular ATP is a key trigger for the maturation and release of IL-1 β . This process is intricately linked to the NLRP3 inflammasome. The following diagram illustrates the signaling cascade and the inhibitory action of A-839977.





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